

# Molecular structure and bonding in pentaborane.

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## Compound of Interest

Compound Name: Pentaborane

Cat. No.: B011624

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## Molecular Structure and Classification

**Pentaborane(9)** is a volatile, colorless liquid with a pungent odor, notable for its high reactivity and unique molecular architecture.[1] The molecule adopts a square pyramidal geometry, belonging to the  $C_{4v}$  point group.[1] This structure consists of an apical boron atom ( $B_{apex}$ ) situated above a square base of four boron atoms ( $B_{base}$ ). Each of the five boron atoms is bonded to a terminal hydrogen atom ( $H_t$ ). Additionally, four bridging hydrogen atoms ( $H_b$ ) are located below the basal plane, connecting the four boron atoms of the base along its edges.[1][2]

## Wade-Mingtian-Rudolph (WMR) Rules and nido Classification

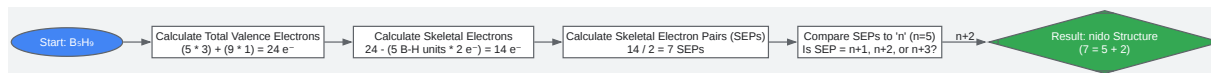
Boranes are classified based on their polyhedral skeletal structures using the Wade-Mingtian-Rudolph (WMR) rules, also known as Polyhedral Skeletal Electron Pair Theory (PSEPT).[3] This system categorizes clusters as closo, nido, arachno, or hypho, based on the number of skeletal electron pairs (SEPs) available for framework bonding.[3]

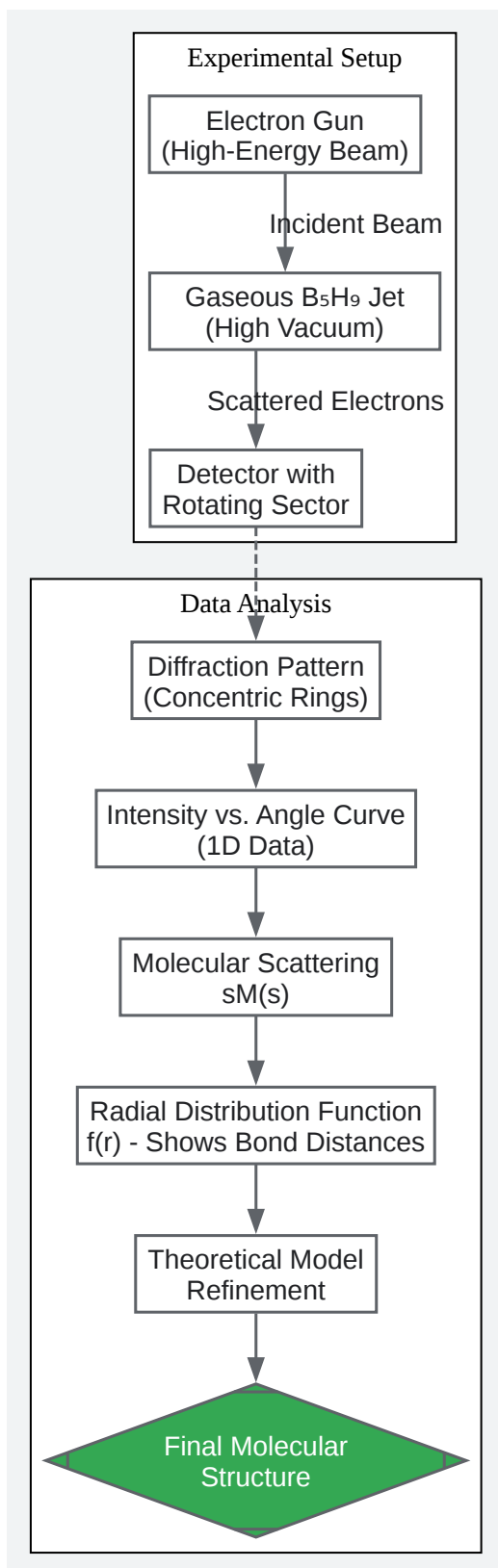
For **pentaborane(9)**,  $B_5H_9$ , the SEP count is determined as follows:

- Total Valence Electrons:  $(5 \text{ Boron atoms} \times 3 \text{ valence } e^-) + (9 \text{ Hydrogen atoms} \times 1 \text{ valence } e^-) = 24 \text{ electrons.}$

- Electrons for Terminal B-H Bonds: Each of the 5 Boron atoms is considered a B-H unit, accounting for  $5 \times 2 = 10$  electrons.
- Skeletal Electrons:  $24 \text{ (total)} - 10 \text{ (terminal)} = 14$  skeletal electrons.
- Skeletal Electron Pairs (SEPs):  $14 \text{ skeletal electrons} / 2 = 7$  SEPs.

For a cluster with  $n$  boron atoms (here,  $n=5$ ), a closo structure has  $n+1$  SEPs, a nido structure has  $n+2$  SEPs, and an arachno structure has  $n+3$  SEPs.<sup>[4]</sup> Since  $B_5H_9$  has 7 SEPs, which corresponds to  $n+2$  ( $5+2=7$ ), it is classified as a nido-borane. This means its structure is derived from a parent closed polyhedron (closo structure) with one vertex removed. For  $n=5$ , the parent closo structure would be a trigonal bipyramid, but the  $n+2$  rule points to  $B_5H_9$  being derived from an octahedron ( $[B_6H_6]^{2-}$ ) with one vertex removed.





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## References

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